

# (+)-N-Methylpseudoephedrine CAS number and molecular weight

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## Compound of Interest

Compound Name: (+)-N-Methylpseudoephedrine

Cat. No.: B143236

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## Technical Guide: (+)-N-Methylpseudoephedrine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(+)-N-Methylpseudoephedrine**, a sympathomimetic amine found in plants of the Ephedra genus. This document details its chemical properties, mechanism of action, and relevant experimental methodologies.

## Core Chemical and Physical Properties

**(+)-N-Methylpseudoephedrine**, a derivative of pseudoephedrine, is a stimulant with applications in medicinal chemistry and organic synthesis.<sup>[1]</sup> Its fundamental identifiers and physicochemical properties are summarized below.

Property	Value
CAS Number	51018-28-1
Molecular Formula	C <sub>11</sub> H <sub>17</sub> NO
Molecular Weight	179.26 g/mol
IUPAC Name	(1S,2S)-2-(dimethylamino)-1-phenylpropan-1-ol
Melting Point	29 to 31 °C (84 to 88 °F; 302 to 304 K)
Appearance	White crystalline powder
Solubility	Soluble in water and organic solvents like ethanol

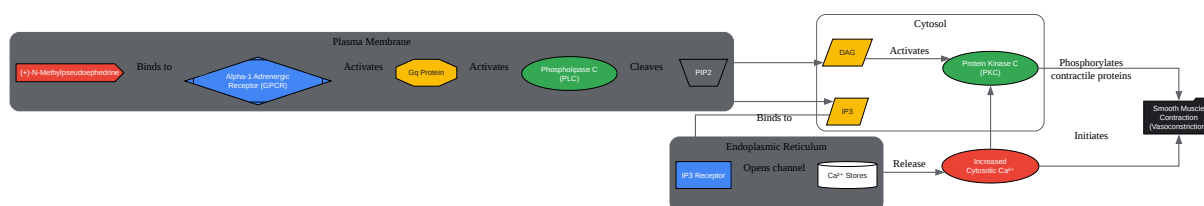
## Pharmacological Profile

**Mechanism of Action:** The primary mechanism of action for **(+)-N-Methylpseudoephedrine** is its activity as an agonist at adrenergic receptors. It primarily stimulates alpha-adrenergic receptors, which leads to vasoconstriction. This action is the basis for its use as a decongestant. Like other sympathomimetic amines, it can also exert stimulant effects on the central nervous system.

**Pharmacodynamics:** When administered orally, the onset of action is typically within 30 minutes. The effects, such as nasal decongestion, can last for several hours, depending on the dosage and formulation.

## Signaling Pathway: Alpha-1 Adrenergic Receptor Activation

**(+)-N-Methylpseudoephedrine** binding to alpha-1 adrenergic receptors, which are Gq protein-coupled receptors, initiates a signaling cascade within vascular smooth muscle cells. This ultimately leads to vasoconstriction. The key steps in this pathway are illustrated below.



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Caption: Alpha-1 adrenergic receptor signaling cascade leading to vasoconstriction.

## Experimental Protocols

### General Synthesis via N-Methylation of Pseudoephedrine

The synthesis of **(+)-N-Methylpseudoephedrine** can be achieved through the N-methylation of (+)-pseudoephedrine. This procedure involves the addition of a methyl group to the secondary amine of the pseudoephedrine molecule.

Materials:

- (+)-Pseudoephedrine
- Methylating agent (e.g., methyl iodide, dimethyl sulfate)
- Base (e.g., potassium carbonate)

- Anhydrous solvent (e.g., dichloromethane, ethanol)

#### Methodology:

- Dissolve (+)-pseudoephedrine in an anhydrous solvent under an inert atmosphere.
- Add a base to the solution to deprotonate the secondary amine.
- Slowly add the methylating agent to the reaction mixture.
- The reaction is typically conducted at room temperature or with gentle heating (up to 60°C), depending on the specific reagents used.
- Monitor the reaction progress using an appropriate analytical technique such as Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Extract the product into an organic solvent.
- Wash the organic layer with brine, dry over an anhydrous salt (e.g., sodium sulfate), and filter.
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude **(+)-N-Methylpseudoephedrine** using a suitable technique, such as column chromatography or recrystallization.

## Analytical Quantification by High-Performance Liquid Chromatography (HPLC)

A general workflow for the quantitative analysis of **(+)-N-Methylpseudoephedrine** in a sample matrix can be performed using HPLC with UV detection.

#### Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and UV detector.

- Column: A C18 reverse-phase column is commonly used for the separation of related compounds.[2]
- Mobile Phase: A typical mobile phase consists of a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier like acetonitrile.[2] The specific ratio and pH should be optimized for best separation.
- Flow Rate: A typical flow rate is around 1 mL/min.[3]
- Detection: UV detection at a wavelength of approximately 210 nm is suitable for these analytes.[2]
- Column Temperature: Maintained at a constant temperature, for example, 45°C, to ensure reproducible retention times.[3]

#### Sample Preparation and Analysis Workflow:

- Standard Preparation: Prepare a stock solution of **(+)-N-Methylpseudoephedrine** reference standard of known concentration in a suitable solvent. Prepare a series of calibration standards by serial dilution of the stock solution.
- Sample Preparation: Accurately weigh the sample and dissolve it in the mobile phase or a compatible solvent to a known volume. Filter the sample solution through a 0.45 µm filter before injection.
- Analysis: Inject the calibration standards and the sample solutions into the HPLC system.
- Quantification: Construct a calibration curve by plotting the peak area of the standard solutions against their concentrations. Determine the concentration of **(+)-N-Methylpseudoephedrine** in the sample by interpolating its peak area on the calibration curve.

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## References

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